Application Note: A Comprehensive Guide to the Analytical Characterization of 3-Phenylazetidine

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Compound of Interest

Compound Name:	*3-Phenylazetidine*
CAS No.:	*4363-13-7*
Cat. No.:	*B587272*

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Introduction

3-Phenylazetidine is a significant heterocyclic compound featuring a four-membered azetidine ring substituted with a phenyl group. This structural motif is of considerable interest to researchers, scientists, and drug development professionals, as the azetidine scaffold imparts unique conformational rigidity and physicochemical properties.[1] It serves as a valuable building block in medicinal chemistry for creating novel therapeutic agents targeting a range of biological targets, including monoamine transporters.[1][2]

Given its role as a key intermediate and potential active pharmaceutical ingredient (API), rigorous analytical characterization is imperative. This guide provides a detailed overview of the essential analytical techniques and protocols required to confirm the identity, purity, and stability of **3-phenylazetidine**, ensuring data integrity for research and development applications.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Structural Elucidation

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NMR spectroscopy is the cornerstone for unambiguous structure determination of organic molecules. For **3-phenylazetidine**, both ^{1}H and ^{13}C NMR are essential to confirm the connectivity of the azetidine ring and the phenyl substituent.

Expertise & Experience: The "Why"

- ^{1}H NMR provides information on the chemical environment of protons, their connectivity (through spin-spin coupling), and their relative numbers (through integration). It is crucial for confirming the presence of the azetidine ring protons and the aromatic protons of the phenyl group.
- ^{13}C NMR identifies all unique carbon atoms in the molecule, confirming the carbon skeleton.
- Solvent Choice: Deuterated chloroform ($CDCl_3$) is a common choice due to its ability to dissolve a wide range of organic compounds and its relatively simple solvent signal. Other solvents like DMSO-d_6 can be used if solubility is an issue.[3]

Protocol: ^{1}H and ^{13}C NMR Analysis

- Sample Preparation:
  - Accurately weigh 5-10 mg of the **3-phenylazetidine** sample.
  - Dissolve the sample in approximately 0.6-0.7 mL of deuterated solvent (e.g., $CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
  - Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrument Setup (400 MHz Spectrometer):
  - Lock the spectrometer onto the deuterium signal of the solvent.
  - Shim the magnetic field to achieve optimal homogeneity.
  - Acquire the ^{1}H NMR spectrum using standard parameters (e.g., 30° pulse, 1-2 second relaxation delay, 16-32 scans).

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- Acquire the ^{13}C NMR spectrum using a proton-decoupled pulse sequence (e.g., 128-1024 scans).

- Data Processing:
  - Apply Fourier transformation to the acquired Free Induction Decays (FIDs).
  - Phase the resulting spectra.
  - Calibrate the chemical shift scale by setting the TMS peak to 0.00 ppm.
  - Integrate the peaks in the ^{1}H NMR spectrum.

Expected Data Interpretation

Assignment	^{1}H NMR (ppm)	^{13}C NMR (ppm)	Rationale
Phenyl Protons	~7.2-7.4 (multiplet)	~126-129 (CH), ~140-145 (quaternary C)	Aromatic region, deshielded by the ring current.
Azetidine CH	~4.0-4.5 (quintet)	~35-40	Methine proton at C3, coupled to the four adjacent CH_2 protons.
Azetidine CH_2	~3.6-4.0 (multiplet)	~50-55	Diastereotopic methylene protons at C2 and C4, often showing complex coupling.
Azetidine NH	~2.0-3.0 (broad singlet)	-	Exchangeable proton, signal may be broad and its position can vary with concentration and temperature.

Note: Exact chemical shifts can vary depending on the solvent and concentration.

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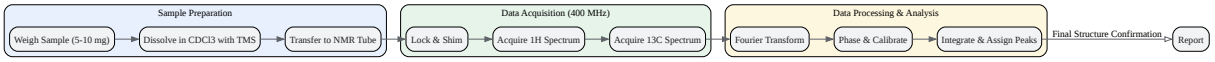
Workflow Visualization



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Caption: NMR analysis workflow for **3-phenylazetidine**.

Mass Spectrometry (MS): Molecular Weight and Fragmentation

Mass spectrometry is a powerful technique for determining the molecular weight of a compound and providing structural clues through its fragmentation pattern.[4] It is essential for confirming the molecular formula of **3-phenylazetidine**.

Expertise & Experience: The "Why"

- Molecular Ion (M^+): The primary goal is to observe the molecular ion peak, which corresponds to the exact mass of the molecule. For **3-phenylazetidine** ($C_9H_{11}N$), the expected monoisotopic mass is approximately 133.0891 g/mol .[5][6]

- Ionization Technique: Electrospray Ionization (ESI) is well-suited for polar molecules like amines, typically forming the protonated molecule $[M+H]^+$. Gas Chromatography-Mass Spectrometry (GC-MS) with Electron Ionization (EI) is also effective and provides reproducible fragmentation patterns for library matching.[7]

- Fragmentation: The fragmentation pattern provides a fingerprint of the molecule. For **3-phenylazetidine**, characteristic fragments would arise from the cleavage of the azetidine ring or loss of substituents.

Protocol: LC-MS (ESI) Analysis

- Sample Preparation:

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- Prepare a stock solution of **3-phenylazetidine** at 1 mg/mL in methanol or acetonitrile.
- Create a dilute working solution (e.g., 1-10 µg/mL) using the mobile phase as the diluent.

- Instrument Setup (LC-QTOF MS):
  - LC System:
    - Column: Standard C18 column (e.g., 50 mm x 2.1 mm, 3.5 µm).
    - Mobile Phase: Isocratic or gradient elution with water and acetonitrile (both containing 0.1% formic acid to promote protonation).
    - Flow Rate: 0.2-0.4 mL/min.
  - MS System (Positive ESI Mode):
    - Capillary Voltage: 3-4 kV.
    - Drying Gas (N_2): 8-12 L/min at 300-350 °C.
    - Mass Range: m/z 50-500.
- Data Acquisition and Analysis:
  - Inject 1-5 µL of the sample solution.
  - Acquire the total ion chromatogram (TIC) and the mass spectrum.
  - Identify the peak corresponding to the protonated molecule $[M+H]^+$.
  - If using a high-resolution instrument (QTOF, Orbitrap), calculate the elemental composition from the accurate mass measurement.

Expected Data Interpretation

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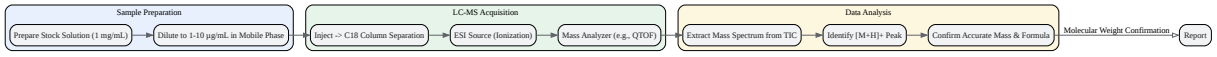
Ion	Expected m/z	Formula	Notes
$[M+H]^+$	134.0968	$C_9H_{12}N^+$	Protonated molecular ion. The primary ion observed in positive ESI.
M^+	133.0891	$C_9H_{11}N$	Molecular ion, typically observed in EI-MS.

Workflow Visualization



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Caption: LC-MS workflow for molecular weight determination.

Chromatographic Techniques: Purity and Quantification

Chromatography is indispensable for separating **3-phenylazetidine** from starting materials, by-products, and degradation products, thereby establishing its purity.[4] Both High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) are applicable.

Expertise & Experience: The "Why"

- HPLC/UPLC: This is the most common technique for purity analysis of pharmaceutical compounds.[8] A reversed-phase C18 column is a good starting point. The basic nature of the azetidine nitrogen can cause peak tailing on silica-based columns; this is often mitigated by using a low pH mobile phase (with an acid like formic or trifluoroacetic acid) or by using a hybrid or end-capped column.[9]

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- GC: Suitable for volatile and thermally stable compounds. A mid-polarity column (e.g., 5% phenyl polysiloxane) is typically used. Derivatization may be necessary if the N-H group causes poor peak shape.[10]
- Detector: A UV detector is ideal for HPLC, as the phenyl group provides a strong chromophore (typically detected around 215-265 nm).[8] A Flame Ionization Detector (FID) or MS is used for GC.

Protocol: Reversed-Phase HPLC Purity Analysis

- Sample and Standard Preparation:
  - Prepare a sample solution of **3-phenylazetidine** at approximately 0.5 mg/mL in the mobile phase.
  - If quantification is needed, prepare a standard solution of known concentration.
- Instrument Setup (HPLC with UV Detector):
  - Column: C18, 150 mm x 4.6 mm, 5 µm.
  - Mobile Phase A: 0.1% Formic Acid in Water.
  - Mobile Phase B: 0.1% Acetonitrile.
  - Gradient: Start with a low percentage of B (e.g., 10%), ramp up to a high percentage (e.g., 95%) over 10-15 minutes to elute all components.
  - Flow Rate: 1.0 mL/min.
  - Column Temperature: 30 °C.
  - Detection Wavelength: 254 nm.
  - Injection Volume: 10 µL.
- System Suitability:
  - Perform replicate injections of a standard to ensure system precision (RSD < 2%).

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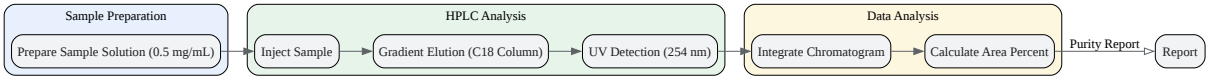
- Check theoretical plates and tailing factor to confirm column performance.

- Data Analysis:
  - Integrate all peaks in the chromatogram.
  - Calculate the purity of **3-phenylazetidine** using the area percent method: Purity (%) = (Area of Main Peak / Total Area of All Peaks) x 100

Workflow Visualization



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Caption: HPLC workflow for purity assessment.

Fourier-Transform Infrared (FTIR) Spectroscopy: Functional Group Identification

FTIR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.[11]

Protocol: Attenuated Total Reflectance (ATR)-FTIR

- Sample Preparation: Place a small amount of the solid or liquid **3-phenylazetidine** sample directly onto the ATR crystal.

- Data Acquisition:
  - Collect a background spectrum of the clean, empty ATR crystal.
  - Collect the sample spectrum over the range of 4000-600 cm^{-1}.

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- Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.

- Data Analysis: Identify characteristic absorption bands corresponding to the functional groups in **3-phenylazetidine**.

Expected Data Interpretation

Wavenumber (cm^{-1})	Vibration	Functional Group
3300 - 3500	N-H stretch	Secondary amine
3000 - 3100	C-H stretch	Aromatic C-H
2850 - 3000	C-H stretch	Aliphatic C-H
1600, 1495	C=C stretch	Aromatic ring
1100 - 1300	C-N stretch	Aliphatic amine

Thermal Analysis (DSC/TGA): Physical Properties

Thermal analysis techniques like Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) provide information about the physical properties and thermal stability of a material.[12]

- DSC measures the heat flow into or out of a sample as a function of temperature, allowing for the determination of melting point, phase transitions, and decomposition onset.[12]

- TGA measures the change in mass of a sample as a function of temperature, indicating decomposition temperatures and the presence of residual solvents or water.[13]

Protocol: DSC for Melting Point Determination

- Sample Preparation: Accurately weigh 2-5 mg of **3-phenylazetidine** into an aluminum DSC pan and seal it.

- Instrument Setup:

  - Place the sample pan and an empty reference pan into the DSC cell.

  - Heat the sample at a constant rate (e.g., 10 °C/min) under a nitrogen atmosphere.

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- Data Analysis: The melting point is determined as the onset or peak of the endothermic event on the DSC thermogram. The boiling point of **3-phenylazetidine** is reported to be approximately 226.8 °C at 760 mmHg.[5]

Summary of Analytical Data

Parameter	Technique	Expected Value / Observation	Reference
Molecular Formula	-	$C_9H_{11}N$	[5]
Molecular Weight	MS	133.19 g/mol	[5][6]
^{1}H NMR	NMR	Aromatic (7.2-7.4 ppm), Aliphatic (3.6-4.5 ppm)	-
^{13}C NMR	NMR	Aromatic (126-145 ppm), Aliphatic (35-55 ppm)	-
Purity	HPLC/GC	≥ 95% (typical for research grade)	[5]
Boiling Point	DSC/TGA	~227 °C	[5]
Key IR Bands	FTIR	~3350 (N-H), ~3050 (Ar C-H), ~2950 (Aliph. C-H), ~1600 (C=C) cm^{-1}	-

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